

Physical properties of 4-Bromoquinoline melting point boiling point

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Compound of Interest

Compound Name: 4-Bromoquinoline

Cat. No.: B050189

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A Technical Guide to the Physical Properties of 4-Bromoquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Bromoquinoline**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document outlines its melting and boiling points, and provides detailed, standardized experimental protocols for their determination.

Core Physical Properties of 4-Bromoquinoline

4-Bromoquinoline is a solid at room temperature.[\[1\]](#) Its core physical characteristics are summarized below.

Physical Property	Value
Melting Point	29-34 °C [2] [3] [4] [5]
Boiling Point	295.9 °C at 760 mmHg [1]

Note: Some sources report the boiling point as not available.[\[5\]](#)

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.^[6] The following are standardized methodologies for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase.^[7] For a pure crystalline compound, this transition occurs over a narrow range. A common and effective method for determining the melting point of an organic solid is the capillary tube method, often employed with a Thiele tube or a modern melting point apparatus.^[8]

Procedure using a Thiele Tube:

- Sample Preparation: A small amount of finely powdered **4-Bromoquinoline** is introduced into a capillary tube that is sealed at one end.^[8] The tube should be filled to a height of 1-2 mm.^[4]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[8] This assembly is then inserted into a Thiele tube containing a high-boiling point liquid, such as mineral oil or silicone oil, ensuring the heating liquid level is above the sample in the capillary tube but below the open end.^[9]
- Heating: The Thiele tube is heated gently and slowly at the side arm to allow for uniform temperature distribution via convection currents.^[9]
- Observation: The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded. This range represents the melting point of the sample.^[7] For accurate results, the heating rate should be slow, around 2°C per minute, as the melting point is approached.^[6]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[9] The presence of impurities can raise the boiling point.^[9]

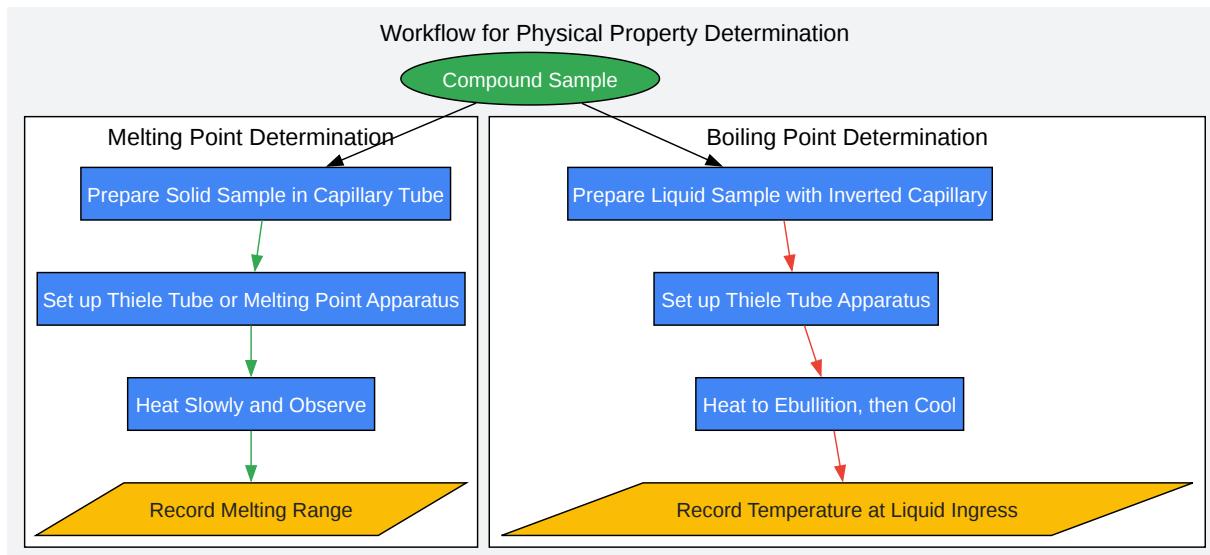
A common laboratory method for determining the boiling point of a small amount of liquid involves a small test tube and an inverted capillary tube within a Thiele tube.

Procedure using a Thiele Tube:

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed in a small test tube.[3] A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end above the surface.[9][10]
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a heating bath, such as a Thiele tube.[3][9]
- Heating: The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a stream of bubbles.[11] Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.[9][11]
- Observation: The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube is recorded as the boiling point.[3][9] It is also important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[2]

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for the determination of the melting and boiling points of a chemical compound.



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Caption: Generalized workflow for determining the melting and boiling points of a chemical compound.

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